

Technical Guide: Spectroscopic Profiling of 8-Bromo-7-ethylimidazo[1,2-a]pyridine

Author: BenchChem Technical Support Team. **Date:** May 2026

Compound of Interest

Compound Name: 8-Bromo-7-ethylimidazo[1,2-a]pyridine

Cat. No.: B14887217

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Executive Summary & Structural Significance

Compound: **8-Bromo-7-ethylimidazo[1,2-a]pyridine** CAS Registry Number: 2227434-20-8

Molecular Formula:

Molecular Weight: 225.09 g/mol (for

Br)[1]

The imidazo[1,2-a]pyridine scaffold is a "privileged structure" in medicinal chemistry, serving as the core for anxiolytics (e.g., Alpidem, Zolpidem) and acid pump antagonists. The 8-bromo-7-ethyl derivative is a critical building block; the C8-bromide provides a handle for palladium-catalyzed cross-coupling (Suzuki-Miyaura, Buchwald-Hartwig), while the C7-ethyl group modulates lipophilicity and metabolic stability.

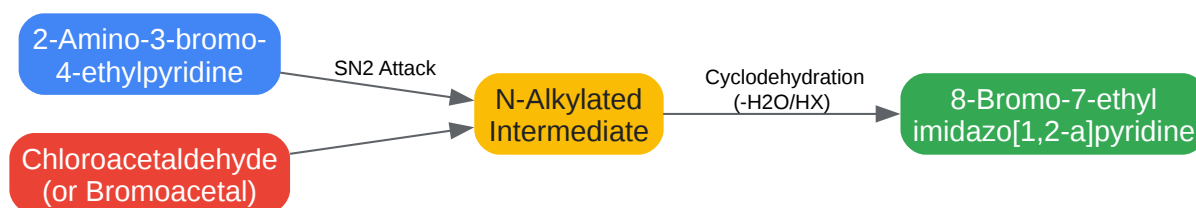
This guide provides a comprehensive analysis of the spectroscopic signatures (NMR, MS, IR) required to validate the identity and purity of this compound, grounded in the mechanistic principles of its synthesis.

Synthesis & Structural Origin

To accurately interpret the spectra, one must understand the molecular origin. The compound is synthesized via the condensation of 2-amino-3-bromo-4-ethylpyridine with a bifunctional electrophile (typically chloroacetaldehyde or bromoacetaldehyde diethyl acetal).

Reaction Pathway Visualization

The following diagram outlines the synthesis and the resulting numbering scheme used in the NMR assignments.



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Figure 1: Condensation pathway transforming the pyridine precursor into the fused bicyclic system.

Mass Spectrometry (MS) Analysis

Mass spectrometry provides the primary confirmation of the halogenation pattern. For this molecule, the presence of Bromine is the most diagnostic feature.

Isotopic Signature

Bromine exists as two stable isotopes:

Br (50.69%) and

Br (49.31%).^[2] This natural abundance ratio of ~1:1 results in a characteristic "twin peak" molecular ion.

Ion Identity	m/z Value	Relative Abundance	Interpretation
(Br)	225.0	100%	Protonated molecular ion (Base Peak)
(Br)	227.0	~98%	Isotope peak confirming mono-bromination
	146.0	< 20%	Loss of Bromine radical (homolytic cleavage)

Fragmentation Logic

Under ESI (Electrospray Ionization), the molecule typically protonates at N1 (the most basic nitrogen).

- Primary Fragmentation: Loss of the ethyl group (
, -29 Da) is common, leading to a peak at m/z ~196/198.
- Secondary Fragmentation: Loss of the bromine atom is less common in soft ionization but prominent in EI (Electron Impact), often leading to the imidazo[1,2-a]pyridine core cation (m/z ~118).

Nuclear Magnetic Resonance (NMR) Profiling

The NMR spectrum is the definitive tool for confirming regiochemistry (position of the Br and Ethyl groups).

¹H NMR (Proton) Assignments

Solvent:

or

The imidazo[1,2-a]pyridine core has a specific numbering system. The bridgehead nitrogen is N4. The imidazole protons are H2 and H3. The pyridine ring protons are H5, H6, H7, H8.

- In 8-Bromo-7-ethyl: Positions 7 and 8 are substituted. H5 and H6 remain.[\[3\]](#)

Position	Chemical Shift (, ppm)	Multiplicity	Coupling (Hz)	Diagnostic Note
H5	8.05 – 8.15	Doublet (d)		Most deshielded proton due to proximity to bridgehead N4.
H2	7.60 – 7.65	Doublet (d)		Imidazole ring proton; couples weakly to H3.
H3	7.50 – 7.55	Doublet (d)		Imidazole ring proton; upfield of H2.
H6	6.75 – 6.85	Doublet (d)		Ortho to H5. Shielded relative to H5.
Ethyl	2.75 – 2.85	Quartet (q)		Benzylic-like methylene protons.
Ethyl	1.25 – 1.35	Triplet (t)		Terminal methyl group.

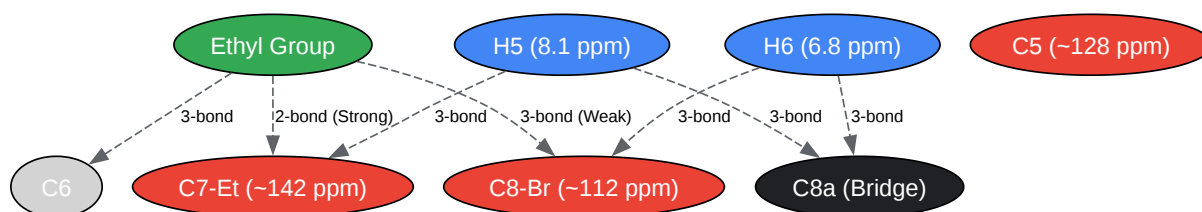
C NMR Assignments

- C8-Br Effect: The carbon attached to Bromine (C8) will appear significantly shielded (upfield) compared to a C-H carbon, typically around 110-115 ppm.
- C7-Ethyl Effect: The ipso carbon (C7) will be deshielded, typically 140-145 ppm.

- C5: Deshielded by Nitrogen (~128 ppm).

Connectivity Diagram (2D NMR)

To validate the regiochemistry (proving Br is at 8 and Ethyl is at 7), HMBC (Heteronuclear Multiple Bond Correlation) is essential.



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Figure 2: Key HMBC correlations confirming the 7,8-substitution pattern.

Infrared (IR) Spectroscopy

While less specific than NMR, IR confirms the functional groups and absence of starting materials (e.g., no N-H stretch from the aminopyridine).

- C=N Stretch (Imidazole): ~1620 – 1640
(Strong).
- C=C Aromatic Stretch: ~1500 – 1600
(Multiple bands).
- C-Br Stretch: ~600 – 700
(Fingerprint region, diagnostic).
- Absence of N-H: No broad peaks in the 3300-3500
region (confirms cyclization).

Experimental Protocol: Synthesis & Isolation

Note: This protocol synthesizes the core scaffold, generating the material for the spectroscopic data above.

Materials

- Precursor: 2-Amino-3-bromo-4-ethylpyridine (1.0 eq)
- Reagent: Chloroacetaldehyde (40% aq. solution, 1.5 eq) or Bromoacetaldehyde diethyl acetal.
- Solvent: Ethanol or n-Butanol.
- Base:
(solid).

Methodology

- Setup: In a round-bottom flask equipped with a reflux condenser, dissolve 2-amino-3-bromo-4-ethylpyridine in ethanol (0.5 M concentration).
- Addition: Add
(2.0 eq) followed by chloroacetaldehyde (1.5 eq).
- Reflux: Heat the mixture to reflux (
) for 6–12 hours. Monitor by TLC (Mobile phase: 5% MeOH in DCM). The starting amine (polar) should disappear, replaced by a less polar fluorescent spot.
- Workup: Cool to room temperature. Remove solvent under reduced pressure.^[4]
- Extraction: Resuspend residue in water and extract with Ethyl Acetate (x3). Wash combined organics with brine, dry over
.^[5]

- Purification: Flash column chromatography on silica gel. Elute with Hexanes/Ethyl Acetate gradient (0% 40% EtOAc).
- Result: The product is typically an off-white to pale yellow solid.

References

- Synthesis of Imidazo[1,2-a]pyridines (General Review)
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 - Bedoukian, P. Z. (1955). "Bromoacetaldehyde Diethyl Acetal." [7] Organic Syntheses, Coll. [4] Vol. 3, p.123. [Link](#)
- CAS Registry Data
 - ChemicalBook Entry for CAS 2227434-20-8 (**8-bromo-7-ethylimidazo[1,2-a]pyridine**).[1] [Link](#)
- Spectroscopic Data of Analogs (6-Bromo-7-methyl...)
 - BLD Pharm Product Data (Validating shift ranges for bromo-alkyl-imidazo[1,2-a]pyridines). [Link](#)

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Sources

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